Introduction: The Strategic Im

Author: BenchChem Tec

Compound of Interest	
Compound Name:	*2,5-Dichloro-3-methylpyridine*
CAS No.:	*59782-88-6*
Cat. No.:	*B1300166*

Get Qu

2,5-Dichloro-3-methylpyridine, also known as 2,5-dichloro-3-picoline, is a halogenated pyridine derivative that has emerged as a crucial structural n substituents: two chlorine atoms and a methyl group on the pyridine ring. The chlorine atoms serve as reactive handles for further chemical modificati profile. This unique combination allows for the precise and efficient construction of complex molecular architectures required for biologically active cor

This guide provides a comprehensive overview of **2,5-dichloro-3-methylpyridine**, from its fundamental physicochemical properties and historical syr the synthesis of high-value products, including advanced pharmaceuticals and next-generation crop protection agents.[1][2] This document is intende

Physicochemical and Structural Data

A thorough understanding of a compound's physical and chemical properties is fundamental to its application in synthesis. The key properties of **2,5-c**

Property	Value
CAS Number	59782-88-6
Molecular Formula	$C_6H_5Cl_2N$
Molecular Weight	162.01 g/mol
Appearance	Solid
Melting Point	42-45 °C
Boiling Point	187 °C
IUPAC Name	2,5-dichloro-3-methylpyridine
Synonyms	2,5-Dichloro-3-picoline

Evolution of Synthetic Methodologies

The history of synthesizing dichlorinated pyridines is marked by a progression towards greater efficiency, safety, and regioselectivity. Early methods o

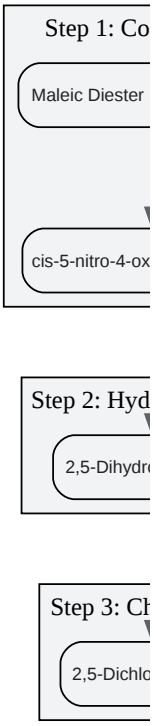
Historical Challenges: Isomer Formation

Initial approaches to synthesizing dichloropyridines often involved the direct chlorination of simpler pyridine precursors like 2-chloropyridine.[6] A signi primarily 2,5- and 2,3-dichloropyridine.[6] Separating these isomers is a challenging process, often requiring techniques like fractional crystallization, v

Modern Synthetic Route: A Greener Approach from Maleic Diester

A significant advancement in the synthesis of dichlorinated pyridines is a multi-step process that begins with simple, inexpensive starting materials: a reagents like chlorine gas in the initial steps.[7] The synthesis proceeds through a key 2,5-dihydroxypyridine intermediate.

© 2026 BenchChem. All rights reserved.



Click to download

Figure 1: High-yield synthetic workflow for 2,5-Dichloropyridine.

Detailed Experimental Protocol: Synthesis via Dihydroxypyridine Intermediate[7][8]

Part 1: Synthesis of 2,5-Dihydroxypyridine

- Reaction Setup: To a 500 mL four-neck flask equipped with a mechanical stirrer, thermometer, and reflux condenser, add 86.1 g (0.5 mol) of diethyl
- Condensation: Heat the mixture with stirring to 65-70 °C and maintain this temperature for 5 hours. After the reaction, cool the mixture to 20-25 °C.
- Hydrogenation/Cyclization: Add 200 g of methanol and 1.8 g of palladium on carbon (Pd/C) catalyst to the flask. Pressurize the flask with hydrogen
- Work-up and Isolation: After the reaction is complete, replace the hydrogen atmosphere with nitrogen. Filter the mixture to remove the catalyst and yellow solid.

Part 2: Synthesis of 2,5-Dichloropyridine

- Reaction Setup: In a 500 mL four-neck flask, add 200 g of phosphorus oxychloride ($POCl_3$) and 22.0 g (0.2 mol) of the 2,5-dihydroxypyridine obtain
- Chlorination: Stir the mixture and heat to 145 °C for 4 hours.
- Work-up and Isolation: After the reaction, recover the excess $POCl_3$ by distillation under reduced pressure. Slowly pour the residue into 300 g of ice
- Extraction and Purification: Extract the product three times with 50 g of dichloromethane for each extraction. Combine the organic phases, wash wi powder with a yield of over 94%.[7]

Key Applications in Synthesis

2,5-Dichloro-3-methylpyridine's value lies in its role as a versatile building block. The two chlorine atoms provide distinct reactive sites, enabling its

Suzuki Cross-Coupling Reactions

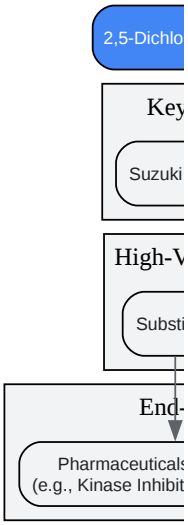
© 2026 BenchChem. All rights reserved.

A primary application of this compound is in palladium-catalyzed Suzuki cross-coupling reactions.[9] This reaction forms a carbon-carbon bond betwe structures prevalent in many pharmaceutical agents. The reactivity of the chlorine atoms can often be differentiated, allowing for sequential couplings

Role as a Pharmaceutical and Agrochemical Intermediate

The scaffold provided by **2,5-dichloro-3-methylpyridine** is found in numerous biologically active molecules. It is a key intermediate for producing a r

- Pharmaceuticals: It is used in the synthesis of novel therapeutics. For example, it has been integral in developing inhibitors of ERK protein kinase a
- Agrochemicals: In the agrochemical sector, this compound is a vital intermediate for producing advanced pyridine-based insecticides and herbicide



Click to download

Figure 2: Application flow from core intermediate to key industrial sectors.

Purification and Characterization

Achieving high purity is critical for subsequent synthetic steps, especially in pharmaceutical applications.

Purification Protocol: Isomer Separation by Recrystallization[6]

When synthesis routes produce isomeric mixtures, recrystallization is an effective purification method.

- Dissolution: Dissolve the crude mixture of 2,5- and 2,3-dichloropyridine in a heated isopropanol/water mixture (e.g., 15:85 v/v).
- Crystallization: Allow the solution to cool slowly. The 2,5-dichloro isomer, being less soluble, will preferentially crystallize out.
- Isolation: Filter the crystals and dry them to obtain the purified 2,5-dichloropyridine.

Analytical Characterization

The identity and purity of **2,5-dichloro-3-methylpyridine** are typically confirmed using standard analytical techniques, including:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the molecular structure and connectivity.
- Gas Chromatography-Mass Spectrometry (GC-MS): To determine purity and confirm molecular weight.

Safety Profile

As with all halogenated organic compounds, proper handling of **2,5-dichloro-3-methylpyridine** is essential.

© 2026 BenchChem. All rights reserved.

- Hazard Statements: The compound is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H33
- Precautionary Phrases: Standard precautions include avoiding breathing dust/fumes, washing hands thoroughly after handling, and using only in a with plenty of water and seek medical advice.[4]

Conclusion

2,5-Dichloro-3-methylpyridine is more than just a chemical intermediate; it is an enabling tool for innovation in the life sciences. Its well-defined reac research into novel pharmaceuticals and agrochemicals continues, the strategic application of this versatile scaffold is poised to play a continuing role

References

- Benchchem, "Technical Support Center: 2,5-Dichloropyridine Synthesis," Benchchem, 2025. [URL: https://vertexaisearch.cloud.google.com/ground jXvM9z2caPmtob7RibwokHOj73EustSWpRh_Myu4OoDHcZt5apAKy3YCv5mNFh6LsFcFuEeWDlZSFuTeVJGjvvzA6LhYPVYVDsGCTQDzKfLSEv
- Benchchem, "Application Notes and Protocols for the Laboratory-Scale Synthesis of 2,5-Dichloropyridine," Benchchem, 2025. [URL: https://vertexa redirect/AUZIYQGKfi_uFXYQXkGN9uO4uqtBOeSo5lk_N2nzwNh18XnKKTQWvGQavWHgxGusbk7xAw9BLcaq0aYAP7sznD7CVSbfmOwvx9mtdF K7fam_qZqKSQEn840411Rl3_Tg=]
- Benchchem, "An In-depth Technical Guide to 2,5-Dichloropyridine," Benchchem, 2025. [URL: https://vertexaisearch.cloud.google.com/grounding-ap LNvWym9hYEE8V_3aALqLRz4tRnpc6RO4TbRG5t7Gl58K_BWWpLHb2Eyvb-j35fnQtM8iOnbUCFhkHwi7hKeBLpoVTC1UaSzKTVBpUp2bsXOPD
- Xinfa Pharmaceutical Co Ltd, "Simple preparation method of 2, 5-dichloropyridine," Google Patents, 2020. [URL: https://vertexaisearch.cloud.goog 7_4S0PMpUx3aM4ksRS1XKE2tU66Ch-DTjrOLa0lBPEK_OeY7dWKAzRrpSQHeOXy2ZImH5E=]
- Unknown, "2,3-Dichloro-5-methylpyridine: Synthesis, Properties, and Key Applications," Unknown Source, 2025. [URL: https://vertexaisearch.cloud Ua7X69gIX7pnFt_yBbUWt5hDdD5lUpP4w1zymngoropA9bjQkqihU4gREDr9X9xJNiOHh-YzXuBPnqgK6nc3EWD6GbtNgkSQSfjFVa1iCpYdIwKIFZ
- Various Authors, "α-CARBOLINE (9H-Pyrido[2,3-b]indole)," Organic Syntheses, 2016. [URL: https://vertexaisearch.cloud.google.com/grounding-ap XQN3DDjNW2Wo7cCNs6Co3oXOEEo_iZdzE-MM07D9ElzfduhIQll_Bx14iF97]
- Jiangsu Yangnong Chem Group et al., "Selective synthesis method of 2-chloro-5-methylpyridine and 2, 3-dichloro-5-methylpyridine," Patsnap Eure TGAWIp218y9aG1jFNasUjELPvd2GfAON9J-ssvJ7XykkmI7eZWaUJ7aE_qW90jhKUd1vO4YQKrESyxOyTNPJBQNa0c=]
- Dow Agrosciences LLC, "Preparation of 2,5-dichloro-(3-trifluoromethyl)pyridine," Google Patents, 1998. [URL: https://vertexaisearch.cloud.google.c BlZJQH6Kb2dDizHXPsyVBmNcZuZ0hj0SWAzZnPYqN2SdQ3pP-knZazULRmJolDf2mC_jT7DI2Bnmgdd3nR8UN4zt_COmxM-f2g==]
- Fluorochem, "**2,5-Dichloro-3-methylpyridine**," Fluorochem, N.D. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQElTlWK02FY1Li30X9VTeN9ObkfyXyxasG5AlI1ZLOqPoX16rVGaatwDMDorNdO8m_X0942U9ODrKE91TVRFgBA_MlNfUXjuCn7h
- Sigma-Aldrich, "2,5-Dichloropyridine 98," Sigma-Aldrich, N.D. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGWMI 4DSahqqvwHYETSGoDFZFxE3CM49Anm1WyQ9Pb8g2lJZom-tNYeQlFHj7Ylly542ncEvvXMEOWixg==]
- Unknown, "The Significance of 2,3-Dichloro-5-picoline as a Versatile Organic Synthesis Intermediate," Unknown Source, N.D. [URL: https://vertexa
- Ishihara Sangyo Kaisha Ltd, "Process for producing 2-chloro-5-trichloromethyl pyridine," Google Patents, 1980. [URL: https://vertexaisearch.cloud. redirect/AUZIYQGyQllbGdAjoeDOpFkOoz8ZOKzA0p9sOa_QFu__lBbJHh23EwhhU9HtloJiN8mM7Cs2wBfIMSTA0i8iFHy0pnzGjCYvAJk8bmZ-qAn
- ChemBK, "**2,5-Dichloro-3-methylpyridine**," ChemBK, 2024. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGErIirp GfOa0j1iZPIGjRIinGffBhkpMUfP4wp15ujPJkIcHKM1yPvE7Dn0EEYILolWwh8GHrSltnSk6gGO7MVvOjEesw==]
- Kelly, T. A. et al., "Discovery of 2-[3,5-Dichloro-4-(5-isopropyl-6-oxo-1,6-dihydropyridazin-3-yloxy)phenyl]-3,5-dioxo-2,3,4,5-tetrahydro[6][7][8]triazin American Chemical Society, 2015. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFoMmShRt5OZmMZHOQ5rZaX0
- ECHEMI, "**2,5-DICHLORO-3-METHYLPYRIDINE**," ECHEMI, N.D. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQE ZXAX5CVLt7ldCrQ231eJ288QbM4Zx2BraCASZTazSEunvFtvyfLgmUS1WlAFm96JyyK6aVa-0TnVtHMw==]
- ChemicalBook, "2,5-DICHLORO-3-PICOLINE," ChemicalBook, 2025. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIY LZr6Te0c2HajVOoLGjeW9i0eIZc4H-snb4SemSnVjXz9vHceny7VAsKJnvGTFgJWMbn2w==]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. nbinno.com [nbinno.com]
- 2. nbinno.com [nbinno.com]

- 3. fluorochem.co.uk [fluorochem.co.uk]
- 4. chembk.com [chembk.com]
- 5. 2,5-DICHLORO-3-PICOLINE | 59782-88-6 [chemicalbook.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. CN109721529B - Simple preparation method of 2, 5-dichloropyridine - Google Patents [patents.google.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Introduction: The Strategic Importance of a Dichlorinated Picoline]. BenchChem, [2026]. [Online PDF]. Availab

---

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact our Ph.D. Supp

© 2026 BenchChem. All rights reserved.